

Stability and Storage of 5'-Chloro-2'-hydroxyacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 5'-Chloro-2'-hydroxyacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **5'-Chloro-2'-hydroxyacetophenone**, a key intermediate in pharmaceutical and chemical synthesis. Understanding the stability profile of this compound is critical for ensuring its integrity, purity, and performance in research and development applications.

Summary of Physical and Chemical Properties

5'-Chloro-2'-hydroxyacetophenone is a solid, crystalline compound.^{[1][2][3]} Key physical properties are summarized in the table below, providing a baseline for its handling and storage.

Property	Value	Reference
Chemical Formula	C ₈ H ₇ ClO ₂	[2]
Molecular Weight	170.59 g/mol	[2]
Appearance	White to slightly yellow crystalline powder or chunks	[2][4]
Melting Point	54-56 °C	[4][5]
Boiling Point	126-128 °C at 28 mmHg	[4][5]

Recommended Storage Conditions

Proper storage is paramount to maintain the stability and prevent the degradation of **5'-Chloro-2'-hydroxyacetophenone**. The following table outlines the recommended storage conditions based on supplier safety data sheets and product information.

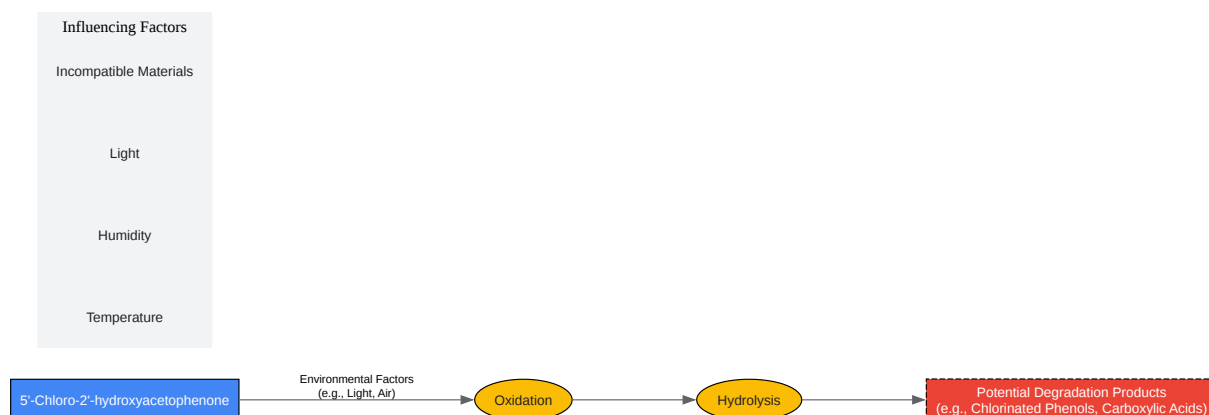
Condition	Recommendation	Source
Temperature	Store in a cool place.[1] For long-term storage of the powder, -20°C is recommended for up to 3 years, and 4°C for up to 2 years.[6]	[1][6]
Environment	Keep in a dry and well-ventilated place.[1][7][8]	[1][7][8]
Container	Keep container tightly closed. [1][7][8] Open containers must be resealed thoroughly and kept upright to prevent leakage.[1]	[1][7]
Incompatibilities	Avoid contact with bases, acid anhydrides, and acid chlorides. [8][9]	[8][9]

Stability Profile and Potential Degradation

While specific degradation pathways for **5'-Chloro-2'-hydroxyacetophenone** are not extensively documented in publicly available literature, it is known to be stable under normal conditions.[8][9] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[9]

Based on the degradation pathways of structurally related compounds such as 4-hydroxyacetophenone, a potential degradation route for **5'-Chloro-2'-hydroxyacetophenone** under certain environmental or microbial conditions could involve oxidation. For instance, the

degradation of 4-hydroxyacetophenone can proceed via Baeyer-Villiger oxidation to form an ester, which is then hydrolyzed.[10] It is plausible that **5'-Chloro-2'-hydroxyacetophenone** could undergo similar transformations.



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Caption: Hypothetical degradation pathway for **5'-Chloro-2'-hydroxyacetophenone**.

General Experimental Protocol for Stability Testing

The following is a generalized protocol for assessing the stability of a solid chemical compound like **5'-Chloro-2'-hydroxyacetophenone**. This protocol should be adapted based on specific experimental needs and available analytical instrumentation.

Objective: To evaluate the stability of **5'-Chloro-2'-hydroxyacetophenone** under various stress conditions (e.g., heat, humidity, light) over a defined period.

Materials:

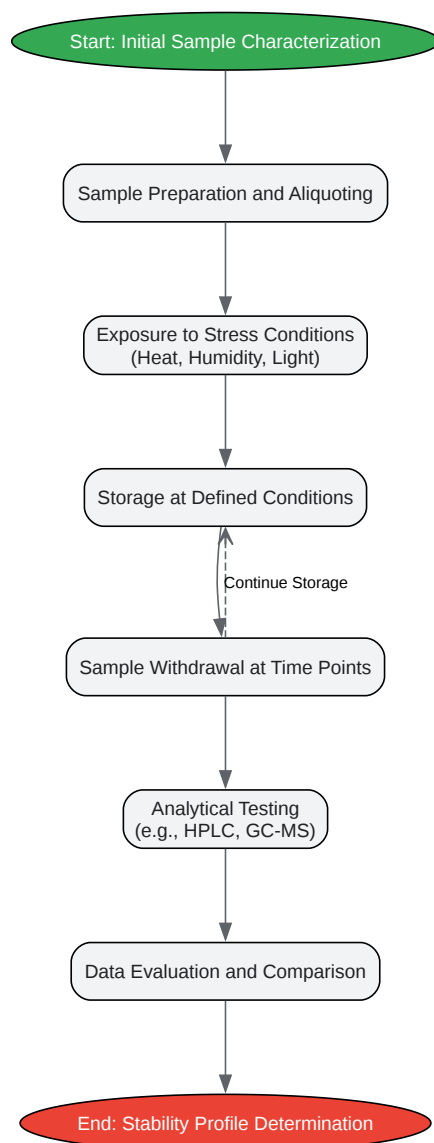
- **5'-Chloro-2'-hydroxyacetophenone** (test substance)
- Calibrated stability chambers (for controlled temperature and humidity)
- Photostability chamber
- Appropriate analytical instrumentation (e.g., HPLC, GC, MS, spectrophotometer)

- High-purity solvents and reagents
- Inert sample containers

Methodology:

- Initial Characterization:
 - Perform a complete analysis of the initial batch of **5'-Chloro-2'-hydroxyacetophenone** to establish a baseline profile. This should include assays for purity, identification, and physical appearance.
- Sample Preparation:
 - Aliquot the test substance into inert containers suitable for each stress condition.
 - Ensure each container is properly labeled with the substance name, batch number, storage condition, and time point.
- Stress Conditions:
 - Thermal Stability: Store samples at elevated temperatures (e.g., 40°C, 60°C) and a control sample at the recommended storage temperature (e.g., 4°C).
 - Humidity Stress: Store samples at a controlled elevated temperature and humidity (e.g., 40°C/75% RH).
 - Photostability: Expose samples to a light source according to ICH Q1B guidelines, alongside a control sample protected from light.
- Time Points:
 - Define specific time points for sample withdrawal and analysis (e.g., 0, 1, 3, 6, and 12 months).
- Analysis:
 - At each time point, withdraw samples from each storage condition.

- Analyze the samples for any changes in physical appearance, purity (using a stability-indicating method like HPLC), and the formation of degradation products.
- Data Evaluation:
 - Compare the analytical data from the stressed samples to the initial baseline and the control samples.
 - Identify and, if possible, characterize any significant degradation products.
 - Determine the rate of degradation and estimate the shelf-life under the tested conditions.



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Caption: General workflow for chemical stability testing.

Handling and Safety Precautions

5'-Chloro-2'-hydroxyacetophenone is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.[7][9] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[2] Work should be conducted in a well-ventilated area or a fume hood.[2][7] In case of contact, wash the skin with plenty of soap and water, and for eye contact, rinse cautiously with water for several minutes.[7]

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